

2-Amino-3-methoxypyridine CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Amino-3-methoxypyridine

Cat. No.: B156974

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An In-depth Technical Guide to 2-Amino-3-methoxypyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-3-methoxypyridine**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document details its chemical identity, physicochemical properties, synthesis, analytical methods, and known applications.

Core Compound Identity

CAS Number: 10201-71-5[1]

Molecular Structure:

- Molecular Formula: $C_6H_8N_2O$ [1]
- Molecular Weight: 124.14 g/mol [1]
- IUPAC Name: 3-methoxypyridin-2-amine[1]
- Synonyms: **2-Amino-3-methoxypyridine**, 3-Methoxypyridin-2-amine[1]

- Chemical Structure:

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **2-Amino-3-methoxypyridine** is presented below for easy reference and comparison.

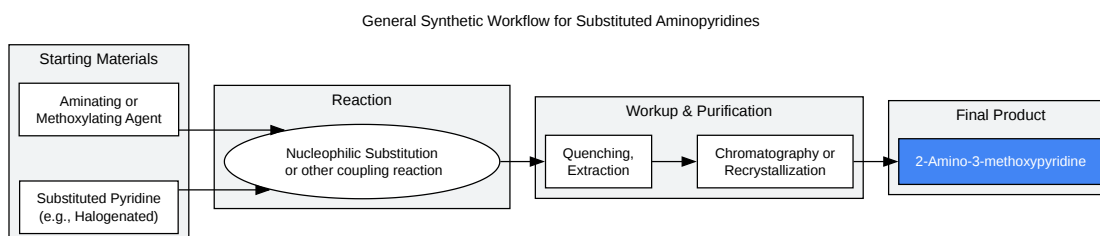
| Property | Value | Reference |
|--------------------------------|--|------------|
| Physical State | Grey solid | Chem-Impex |
| Boiling Point | 235 °C at 760 mmHg | |
| Purity | ≥ 95% (HPLC) | Chem-Impex |
| Storage Temperature | 0-8 °C, protect from light | |
| XLogP3 | 0.5 | [1] |
| Topological Polar Surface Area | 48.1 Å ² | [1] |
| Hydrogen Bond Donor Count | 1 | [1] |
| Hydrogen Bond Acceptor Count | 3 | PubChem |
| Rotatable Bond Count | 1 | PubChem |
| Exact Mass | 124.063662883 Da | [1] |
| InChI | InChI=1S/C6H8N2O/c1-9-5-3-2-4-8-6(5)7/h2-4H,1H3,(H2,7,8) | [1] |
| InChIKey | HNAYRVKSWGSQTP-UHFFFAOYSA-N | [1] |
| SMILES | <chem>COC1=C(N=CC=C1)N</chem> | [1] |

Note: Some data is computed and may vary from experimental values.

Synthesis and Experimental Protocols

While a specific, detailed, peer-reviewed synthesis protocol for **2-Amino-3-methoxypyridine** is not readily available in the searched literature, a general synthetic approach can be inferred from the synthesis of structurally related compounds, such as 2-amino-3-nitro-6-methoxypyridine. A plausible synthetic route would involve the methoxylation of a suitable 2-amino-3-halopyridine or the amination of a 3-methoxypyridine derivative.

A generalized workflow for the synthesis of a substituted aminopyridine is outlined below.



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Caption: Generalized synthetic workflow for substituted aminopyridines.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC):

HPLC is a standard technique for assessing the purity of **2-Amino-3-methoxypyridine** and related compounds. A reverse-phase C18 column is typically employed.

General HPLC Protocol (Adaptable for **2-Amino-3-methoxypyridine**):

- Instrument: HPLC system with a UV detector.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier (e.g., 0.1% phosphoric acid or formic acid for MS compatibility).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a suitable wavelength (e.g., 254 nm).
- Sample Preparation: The sample is dissolved in the mobile phase or a compatible solvent to a known concentration (e.g., 1 mg/mL) and filtered.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR spectroscopy is crucial for the structural elucidation of **2-Amino-3-methoxypyridine**. While specific spectral data from the search results is limited, ¹H NMR and ¹³C NMR spectra would provide definitive structural confirmation. ChemicalBook provides access to the ¹H NMR spectrum for this compound.[\[2\]](#)

Mass Spectrometry (MS):

Mass spectrometry, often coupled with chromatography (GC-MS or LC-MS), is used to determine the molecular weight and fragmentation pattern, confirming the identity of the compound.

Biological and Industrial Significance

2-Amino-3-methoxypyridine serves as a versatile building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.[\[3\]](#)

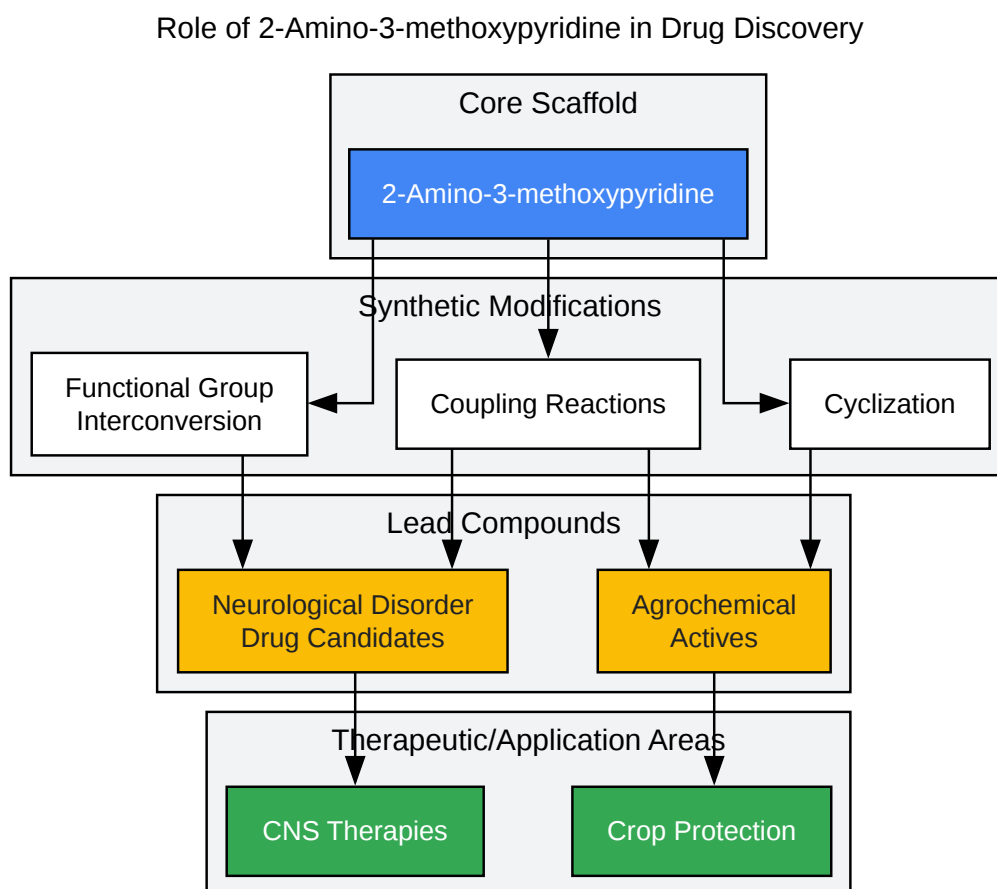
Pharmaceutical Development:

This compound is a key intermediate in the development of various pharmaceutical agents. It is particularly noted for its use in the synthesis of compounds targeting neurological disorders.[\[3\]](#)

Agrochemical Chemistry:

In the agrochemical industry, **2-Amino-3-methoxypyridine** is utilized as a precursor for the synthesis of novel herbicides and pesticides.[3]

The role of **2-Amino-3-methoxypyridine** as a foundational element in drug discovery is visualized in the following diagram.



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Caption: **2-Amino-3-methoxypyridine** as a building block in drug discovery.

Safety Information

2-Amino-3-methoxypyridine is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

- 1. 2-Amino-3-methoxypyridine | C₆H₈N₂O | CID 9920384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-3-methoxypyridine(10201-71-5) 1H NMR spectrum [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
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